

2-Amino-4'-methoxyacetophenone hydrochloride molecular structure and weight

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Compound of Interest

Compound Name: 2-Amino-4'-methoxyacetophenone hydrochloride

Cat. No.: B1281928

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Technical Guide: 2-Amino-4'-methoxyacetophenone Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Amino-4'-methoxyacetophenone hydrochloride** (CAS No: 3883-94-1). This compound serves as a crucial organic building block in chemical synthesis, particularly in the development of novel pharmaceutical agents.

Molecular Structure and Properties

2-Amino-4'-methoxyacetophenone hydrochloride is the hydrochloride salt of 2-Amino-4'-methoxyacetophenone. The presence of the hydrochloride group increases the compound's stability and solubility in aqueous solutions, making it suitable for a variety of synthetic applications.

Molecular Structure:

Caption: Molecular Structure of **2-Amino-4'-methoxyacetophenone Hydrochloride**.

Quantitative Data Summary

The following table summarizes the key quantitative data for **2-Amino-4'-methoxyacetophenone hydrochloride**.

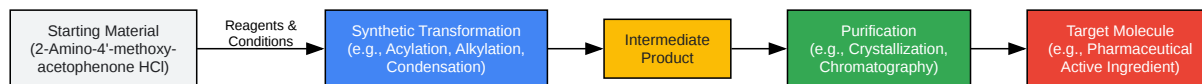
Property	Value	Citations
Molecular Formula	C ₉ H ₁₁ NO ₂ ·HCl or C ₉ H ₁₂ ClNO ₂	[1][2]
Molecular Weight	201.65 g/mol	[3][4]
CAS Number	3883-94-1	[1][3]
Appearance	White to off-white powder	[1]
Melting Point	190-193 °C (lit.)	[1][2][3]
Purity	Commercially available in various purities (e.g., 90%, 95%, ≥98%)	[2][3]
IUPAC Name	2-amino-1-(4-methoxyphenyl)ethanone;hydrochloride	[2][5]
InChI Key	FZVYWBMMOSHMR5-UHFFFAOYSA-N	[1][2][3]
SMILES	<chem>COC1=CC=C(C=C1)C(=O)CN.Cl</chem>	[2][3][4]

Role in Chemical Synthesis

2-Amino-4'-methoxyacetophenone hydrochloride is primarily utilized as a chemical intermediate or an organic building block in multi-step synthetic pathways. Its bifunctional nature, containing both a primary amine and a ketone, makes it a versatile precursor for constructing more complex molecular architectures, particularly heterocyclic compounds.

While specific, detailed experimental protocols for the synthesis of this exact compound are not readily available in public literature, its general application follows established principles of organic synthesis. The amine group can undergo reactions such as acylation, alkylation, and

condensation, while the ketone group is reactive towards nucleophiles and can participate in reactions like reductive amination and aldol condensations.



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